

3,3'-Iminobis(N,N-dimethylpropylamine) molecular structure and weight

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Compound of Interest

Compound Name: 3,3'-Iminobis(N,N-dimethylpropylamine)

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An In-depth Technical Guide to **3,3'-Iminobis(N,N-dimethylpropylamine)**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **3,3'-Iminobis(N,N-dimethylpropylamine)**, a versatile amine compound utilized in various chemical syntheses and industrial applications.

Molecular Structure and Identity

3,3'-Iminobis(N,N-dimethylpropylamine) is an organic compound featuring a central secondary amine linking two N,N-dimethylpropylamine moieties.^[1] Its chemical structure is defined by the presence of three amine groups, which contribute to its basicity and reactivity.^[1]

Key structural identifiers include:

- Molecular Formula: C₁₀H₂₅N₃^{[2][3][4]}
- SMILES: CN(C)CCCNCCCN(C)C
- InChI: 1S/C10H25N3/c1-12(2)9-5-7-11-8-6-10-13(3)4/h11H,5-10H2,1-4H3^[1]
- CAS Number: 6711-48-4^{[2][3]}

The molecule consists of a central nitrogen atom bonded to two propyl chains, each terminating in a dimethylamino group. This structure allows it to act as a tridentate ligand in coordination chemistry.[3]

Quantitative Physicochemical Data

The following table summarizes the key quantitative properties of **3,3'-Iminobis(N,N-dimethylpropylamine)**.

Property	Value
Molecular Weight	187.33 g/mol [2][3]
Appearance	Colorless liquid[4][5]
Density	0.841 g/mL at 25 °C[3][6]
Melting Point	-78 °C[3][6]
Boiling Point	128-131 °C at 20 mmHg[3][6]
	43-46 °C[4][5]
Refractive Index	n _{20/D} 1.449[3][6]
Water Solubility	425 g/L at 20 °C[6]
Synonyms	Tetramethyldipropylene triamine, Bis(3-dimethylaminopropyl)amine[2][7]

Applications in Research and Development

3,3'-Iminobis(N,N-dimethylpropylamine) serves as a crucial reagent and building block in several areas of chemical synthesis and materials science.

- Pharmaceutical Synthesis:** It is used as a reagent in the synthesis of novel anticancer agents, specifically antracenylisoxazole lexitropsin conjugates.[3][6] Its role as a building block for various pharmaceutical intermediates is also noted.[5]
- Polymer Chemistry:** The compound is utilized as a stabilizer, specifically as a Hindered Amine Light Stabilizer (HALS), to prevent the thermo-oxidative degradation of polypropylene.

[3][6] It also functions as a curing agent for epoxy resins.[5]

- Industrial Applications: It is an intermediate in the synthesis of surfactants, corrosion inhibitors, and industrial cleaning agents.[1][5]

Structural Representation

The following diagram illustrates the connectivity of atoms within the **3,3'-Iminobis(N,N-dimethylpropylamine)** molecule.

Caption: Molecular graph of **3,3'-Iminobis(N,N-dimethylpropylamine)**.

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References

- 1. CAS 6711-48-4: 3,3'-iminobis(N,N-dimethylpropylamine) [cymitquimica.com]
- 2. N'-(3-(Dimethylamino)propyl)-N,N-dimethyl-1,3-propanediamine | C₁₀H₂₅N₃ | CID 81207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3,3'-IMINO BIS(N,N-DIMETHYLPROPYLAMINE) | 6711-48-4 [chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. chemimpex.com [chemimpex.com]
- 6. sfdchem.com [sfdchem.com]
- 7. 3,3'-Iminobis(N,N-dimethylpropylamine) | 6711-48-4 | TCI AMERICA [tcichemicals.com]
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